

# Solvent Yellow 124 CAS number and molecular formula

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## Compound of Interest

Compound Name: Solvent yellow 124

Cat. No.: B1294874

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## An In-depth Technical Guide to Solvent Yellow 124

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Solvent Yellow 124**, a synthetic azo dye. The document details its chemical identity, physicochemical properties, analytical methodologies for its detection, and available toxicological data. This guide is intended for researchers and scientists who may encounter this compound in analytical chemistry, environmental science, or toxicology.

### Core Chemical Identity

**Solvent Yellow 124** is a yellow azo dye primarily used as a fuel marker.<sup>[1]</sup> Its core function is to differentiate between fuels with different tax levels, particularly in the European Union where it is known as the "Euromarker".<sup>[1]</sup> It is typically added to fuels not intended for motor vehicles, such as heating oil, at concentrations of 6 to 7 mg/kg.<sup>[1]</sup>

### Chemical Identifiers

The fundamental identifiers for **Solvent Yellow 124** are its CAS number and molecular formula.

Identifier	Value
CAS Number	34432-92-3
Molecular Formula	C <sub>22</sub> H <sub>31</sub> N <sub>3</sub> O <sub>2</sub>
IUPAC Name	N-ethyl-N-[2-[1-(2-methylpropoxy)ethoxy]ethyl]-4-phenyldiazenylaniline[1]
Other Names	SY124, Sudan 455, Somalia Yellow, T10 Yellow LBN, C.I. 111155[1]

## Physicochemical Properties

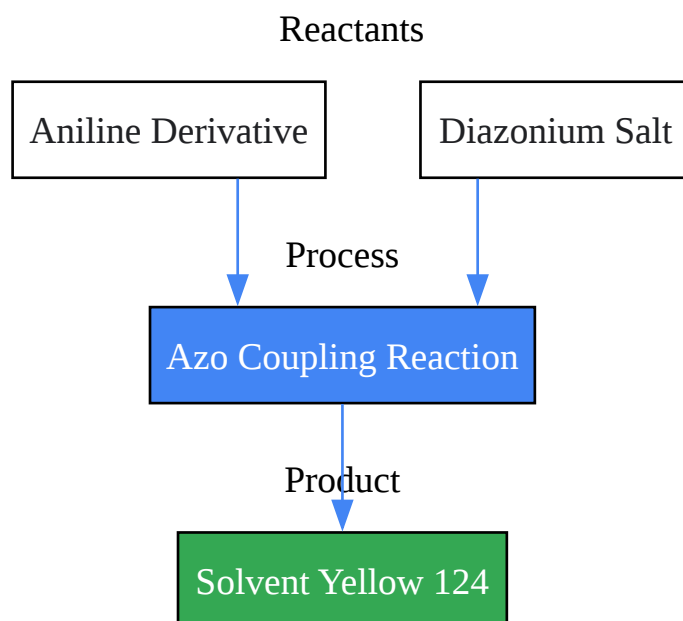
The physical and chemical characteristics of **Solvent Yellow 124** are summarized in the table below. These properties are crucial for its application as a fuel marker, particularly its solubility in nonpolar solvents and its colorimetric properties.

Property	Value	Source
Molecular Weight	369.50 g/mol	[2]
Appearance	Yellow powder/liquid	
Density	~1.02 g/cm <sup>3</sup>	[1][3]
Boiling Point	488.9 °C at 760 mmHg	[1][3]
Flash Point	249.5 °C	[1][3]
Solubility	Insoluble in water; Soluble in hydrocarbon oils, gasoline, and other petroleum products.	
UV-Vis Absorption Max (λ <sub>max</sub> )	410-412 nm	[4]

## Synthesis and Mechanism of Action

### Synthesis Pathway

The synthesis of **Solvent Yellow 124** is typically achieved through an azo coupling reaction. This involves the reaction of a diazonium salt with an aromatic amine as a coupling partner. A subsequent acetal formation step enhances its solubility in nonpolar solvents like diesel fuel.

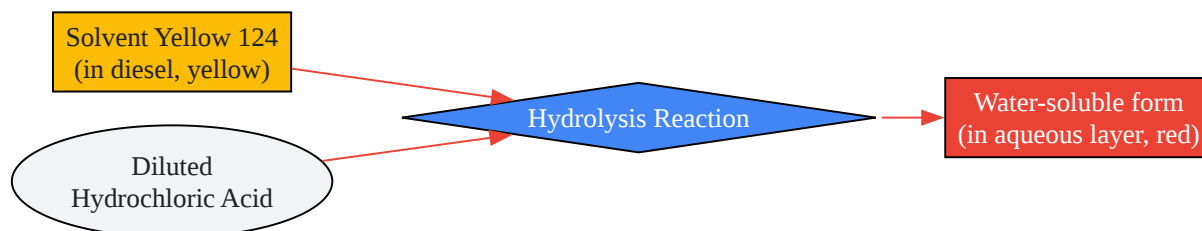


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A simplified diagram of the synthesis of **Solvent Yellow 124**.

## Mechanism as a Fuel Marker

**Solvent Yellow 124**'s effectiveness as a fuel marker is due to its ability to be easily hydrolyzed in acidic conditions.<sup>[1]</sup> This reaction cleaves the acetal group, rendering the molecule water-soluble and causing a distinct color change from yellow to red.<sup>[1]</sup> This allows for rapid roadside testing to detect the presence of lower-taxed fuel in vehicles. The reaction can detect the marker at levels as low as 0.3 ppm.<sup>[1]</sup>



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Mechanism of **Solvent Yellow 124** as a fuel marker.

## Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is the standard method for the quantitative analysis of **Solvent Yellow 124** in fuel samples.[5][6]

## Experimental Protocol: HPLC Analysis

The following protocol is a synthesis of methods described in the literature for the determination of **Solvent Yellow 124** in diesel fuel.[4][6]

Objective: To quantify the concentration of **Solvent Yellow 124** in a diesel fuel sample.

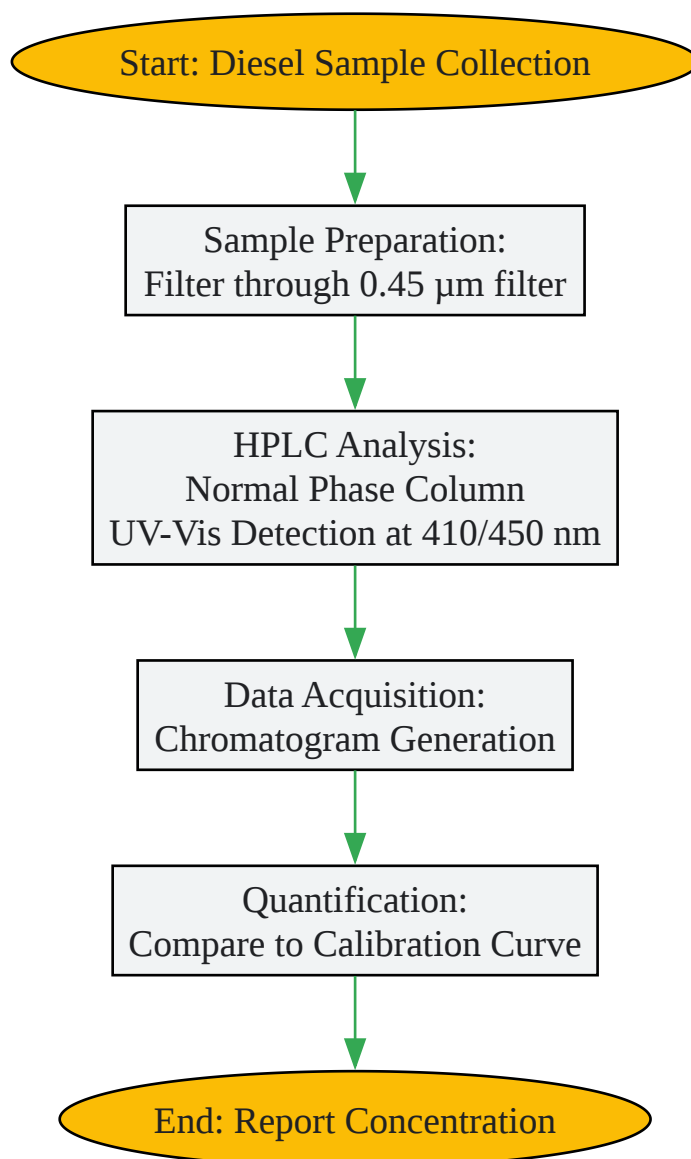
Materials:

- HPLC system with a UV-Vis detector
- Normal phase column (e.g., Agilent Zorbax Rx-SIL, 250 x 4.60 mm, 5 µm particle size)[6]
- Mobile Phase: Hexane, toluene, and ethyl acetate[6]
- **Solvent Yellow 124** standard
- Toluene for stock and working solutions[6]
- 0.45 µm syringe filters[6]

Procedure:

- Standard Preparation:
  - Prepare a stock solution of **Solvent Yellow 124** (e.g., 10 mg/L) in toluene.[6]
  - From the stock solution, prepare a series of working standard solutions of known concentrations by dilution with toluene.
- Sample Preparation:
  - For diesel fuel samples, no extensive sample preparation is required.
  - Filter the diesel sample directly through a 0.45 µm syringe filter prior to injection.[6]
- HPLC Conditions:
  - Column: Agilent Zorbax Rx-SIL (250 x 4.60 mm, 5 µm)[6]
  - Mobile Phase: A mixture of hexane, toluene, and ethyl acetate. The exact gradient should be optimized to achieve good separation.[6]
  - Flow Rate: Typically 1.0 mL/min.
  - Injection Volume: 20 µL.
  - Detection Wavelength: 410 nm and 450 nm.[4]
- Analysis:
  - Inject the standard solutions to generate a calibration curve.
  - Inject the prepared diesel fuel sample.
  - Identify the **Solvent Yellow 124** peak based on the retention time from the standard.
  - Quantify the concentration of **Solvent Yellow 124** in the sample using the calibration curve.

## Analytical Workflow



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Workflow for the HPLC analysis of **Solvent Yellow 124**.

## Toxicological Profile

The toxicological data for **Solvent Yellow 124** is limited, and much of the information is based on the broader class of azo dyes.

## Hazard Classification

Hazard	Classification
Acute Toxicity (Oral)	Harmful if swallowed.[3][7][8]
Skin Sensitization	May cause an allergic skin reaction.[3][7][8]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.[3][7][8]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs through prolonged or repeated exposure.[7]
Aquatic Hazard	Very toxic to aquatic life with long-lasting effects.[7]

No specific LD50 data for **Solvent Yellow 124** was found in the reviewed literature. It is not classified as a carcinogen or mutagen.[7]

## Biological Signaling Pathways

There is currently no significant research available detailing the interaction of **Solvent Yellow 124** with specific biological signaling pathways. Its primary health concerns are related to its potential as a skin sensitizer and its suspected reproductive toxicity, which are characteristic of some azo dyes.[7][9]

## Conclusion

**Solvent Yellow 124** is a well-established chemical marker with a specific and critical application in fuel regulation. Its chemical properties are tailored for this purpose, allowing for both its effective dissolution in fuel and its easy detection through a simple chemical test. While its acute toxicity is a concern, and it is classified as a skin sensitizer and a suspected reproductive toxicant, further research is needed to fully elucidate its toxicological profile. The analytical methods for its detection are robust and well-documented, with HPLC being the preferred method for quantitative analysis. This guide provides a foundational understanding of **Solvent Yellow 124** for professionals in related scientific fields.

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